

# Personal protective equipment for handling N-(4-Hydroxycyclohexyl)acetamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>N</i> -(4-Hydroxycyclohexyl)acetamide
Cat. No.:	B125759

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## Essential Safety and Handling Guide for N-(4-Hydroxycyclohexyl)acetamide

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **N-(4-Hydroxycyclohexyl)acetamide**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

## Hazard Summary

**N-(4-Hydroxycyclohexyl)acetamide** is classified with the following hazards:

- Skin Irritation (Category 2)[[1](#)][[2](#)]
- Serious Eye Irritation (Category 2A)[[1](#)][[2](#)]
- May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3)[[1](#)]
- Harmful if swallowed (Acute Toxicity, Oral, Category 4)[[3](#)][[4](#)]

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **N-(4-Hydroxycyclohexyl)acetamide**. It is imperative to use PPE that meets established safety standards to ensure adequate protection.

Protection Type	Specification	Standard	Source
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	European Standard EN166 or OSHA 29 CFR 1910.133	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	EU Directive 89/686/EEC and the standard EN374 derived from it.	[3]
Protective clothing, such as a lab coat, to prevent skin contact.	Not specified	[1][3]	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if dust/aerosol generation is likely.	NIOSH/MSHA or European Standard EN 149	[2]

## Experimental Protocols: Safe Handling and Disposal

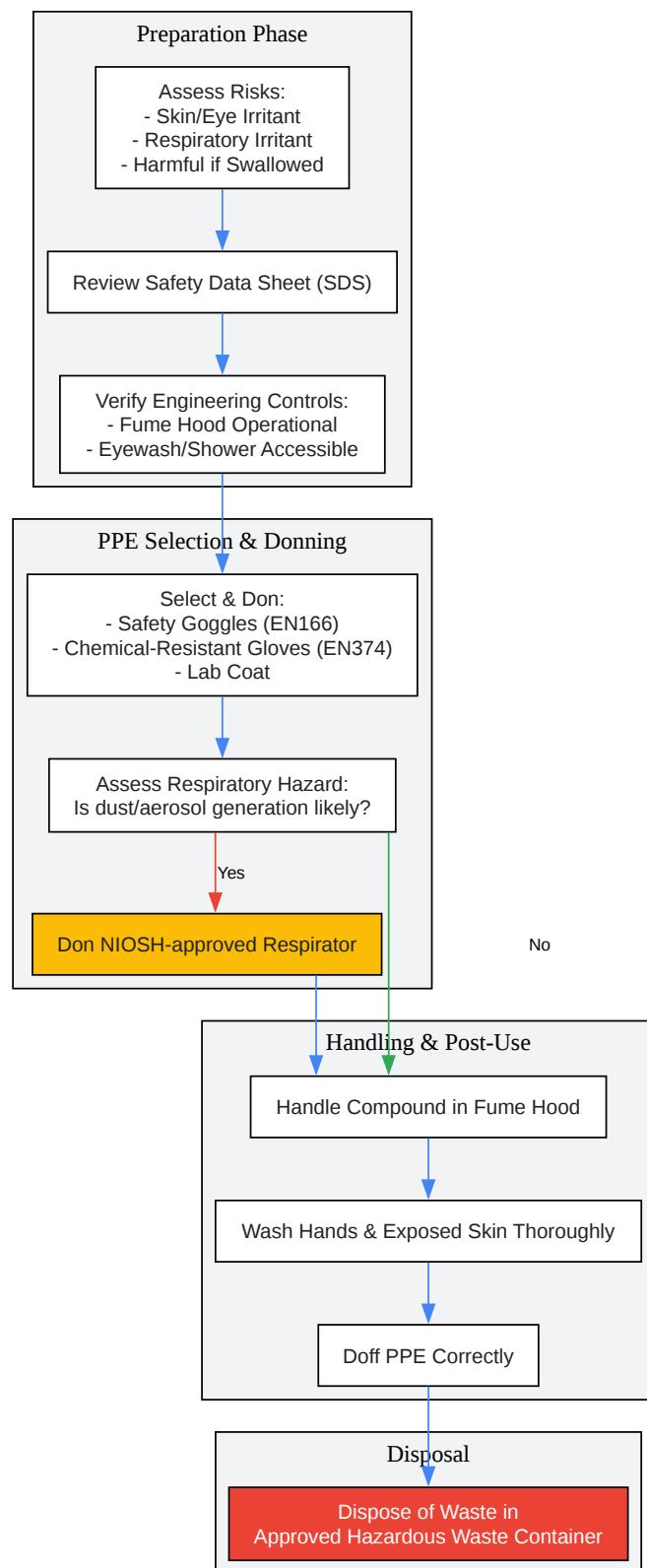
### Handling Procedure:

- Engineering Controls: Always handle **N-(4-Hydroxycyclohexyl)acetamide** in a well-ventilated area.[1][3] The use of a chemical fume hood is recommended, especially when generating dust or aerosols.[3] Ensure that eyewash stations and safety showers are readily accessible.[1][2]

- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Dispensing and Use: Avoid generating dust. Do not eat, drink, or smoke in the handling area.  
[\[1\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[\[1\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)

Disposal Plan: Dispose of **N-(4-Hydroxycyclohexyl)acetamide** and its container at an approved waste disposal plant.[\[1\]](#) All disposal practices must be in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[\[1\]](#)[\[3\]](#)

## Workflow for Safe Handling of **N-(4-Hydroxycyclohexyl)acetamide**

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of N-(4-Hydroxycyclohexyl)acetamide.**

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)